

Theoretical Elemental Composition and Molecular Weight of 2C-G Hydrochloride

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Compound of Interest

Compound Name: 2C-G (hydrochloride)

Cat. No.: B158026

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This technical guide outlines the theoretical elemental composition and molecular weight of 2,5-Dimethoxy-3,4-dimethylphenethylamine hydrochloride, commonly known as 2C-G HCl. This information is critical for researchers, scientists, and drug development professionals for accurate quantification, purity assessment, and formulation development.

Chemical Identity

Systematic Name: 2-(2,5-dimethoxy-3,4-dimethylphenyl)ethan-1-amine hydrochloride
Common Name: 2C-G hydrochloride, 2C-G HCl
Molecular Formula: $C_{12}H_{20}ClNO_2$ [\[1\]](#)

The structure consists of a phenethylamine core with two methoxy groups at the 2 and 5 positions and two methyl groups at the 3 and 4 positions of the benzene ring. The hydrochloride salt is formed by the reaction of the amine group with hydrochloric acid.

Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The molecular weight of 2C-G HCl is calculated as follows:

Element	Symbol	Atomic Weight (g/mol)	Number of Atoms	Total Weight (g/mol)
Carbon	C	12.011	12	144.132
Hydrogen	H	1.008	20	20.160
Chlorine	Cl	35.453	1	35.453
Nitrogen	N	14.007	1	14.007
Oxygen	O	15.999	2	31.998
Total	245.75			

The theoretical molecular weight of 2C-G HCl is 245.75 g/mol .[\[1\]](#) Other sources report similar values of 245.7 g/mol and 245.746 g/mol .[\[2\]](#)[\[3\]](#)

Elemental Composition

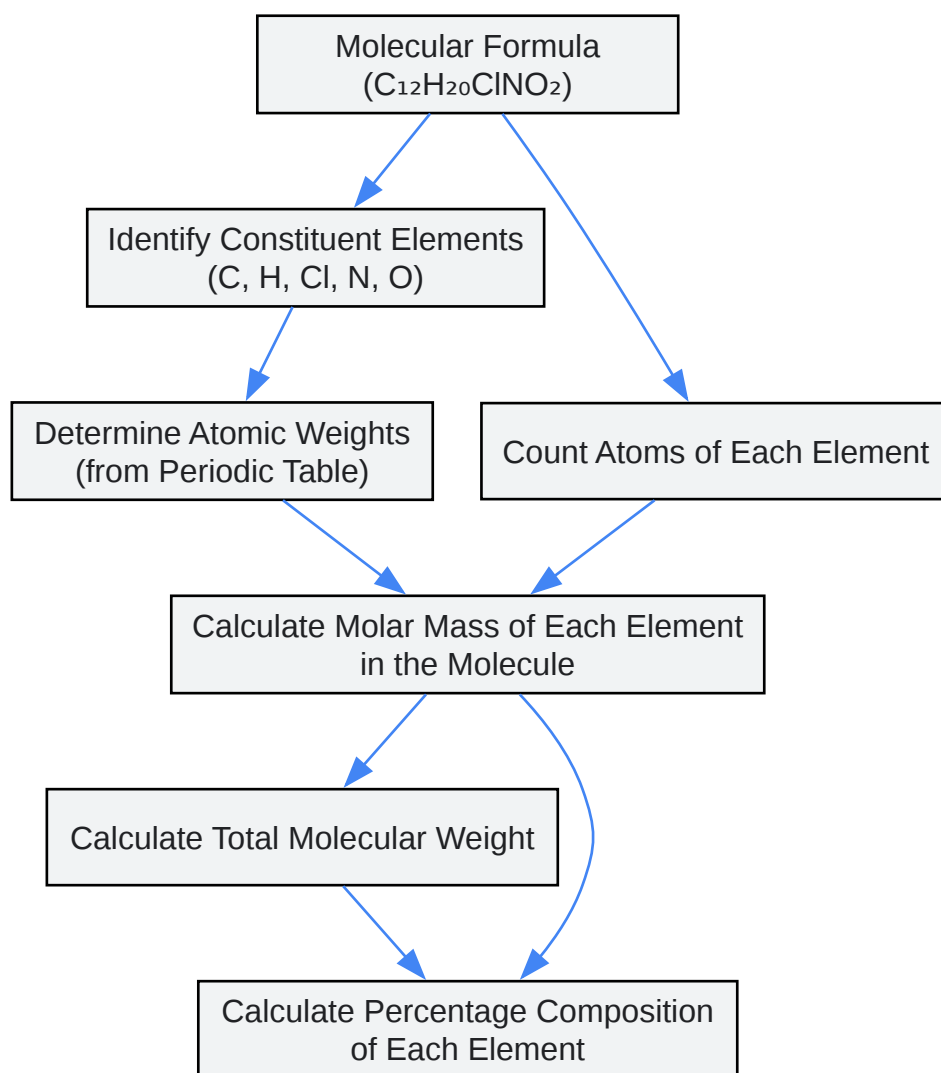
The elemental composition represents the percentage by mass of each element within the compound.

Element	Symbol	Total Weight (g/mol)	Percentage Composition (%)
Carbon	C	144.132	58.65
Hydrogen	H	20.160	8.20
Chlorine	Cl	35.453	14.43
Nitrogen	N	14.007	5.70
Oxygen	O	31.998	13.02
Total	245.75	100.00	

These theoretical values are fundamental for analytical techniques such as combustion analysis, which are used to experimentally verify the elemental composition of a synthesized compound.

Logical Relationship of Calculations

The following diagram illustrates the logical workflow for determining the elemental composition from the molecular formula.



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Caption: Workflow for calculating elemental composition.

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References

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